

An In-depth Technical Guide to the Physicochemical Properties of O-Demethylpaulomycin A

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Compound of Interest

Compound Name: *O-Demethylpaulomycin A*

Cat. No.: *B15565483*

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Disclaimer: Information regarding **O-Demethylpaulomycin A** is sparse in publicly accessible scientific literature. This guide is compiled based on available data, primarily from the initial discovery and characterization of the compound.

Introduction

O-Demethylpaulomycin A is a naturally occurring antibiotic belonging to the paulomycin family of glycosidic compounds. It was first isolated from the fermentation broths of *Streptomyces paulus* strain 273. Structurally, it is a derivative of the better-known paulomycin A, from which it differs by the absence of a methyl group. This technical guide provides a detailed overview of the known physicochemical properties of **O-Demethylpaulomycin A**, its isolation, and structural elucidation, aimed at providing a foundational resource for researchers in natural product chemistry, antibiotic development, and related fields.

Physicochemical Properties

The quantitative physicochemical data for **O-Demethylpaulomycin A** are summarized in the table below. This information is crucial for its handling, formulation, and further investigation.

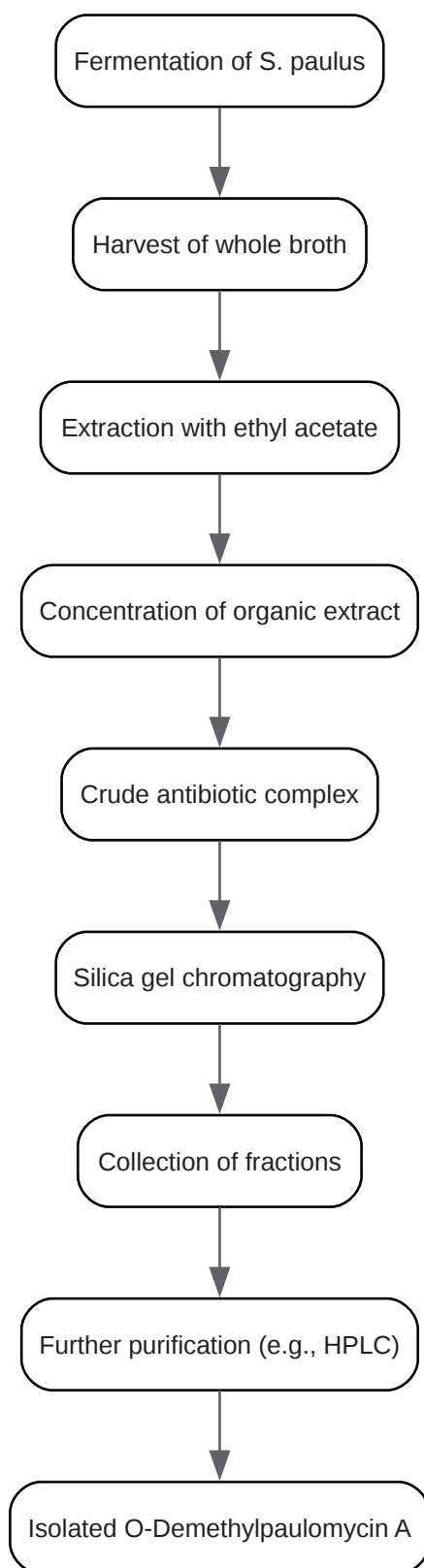
| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₃₃ H ₄₄ N ₂ O ₁₇ S | [1] |
| Appearance | Amorphous solid | Inferred from isolation protocols of related compounds. |
| Molecular Weight | 788.77 g/mol | Calculated from molecular formula. |
| Solubility | Soluble in methanol, ethyl acetate; poorly soluble in water. | Inferred from extraction and chromatography protocols. |
| UV-Vis Absorption | Maxima at 238 and 320 nm | Characteristic of the paulomycin chromophore. |

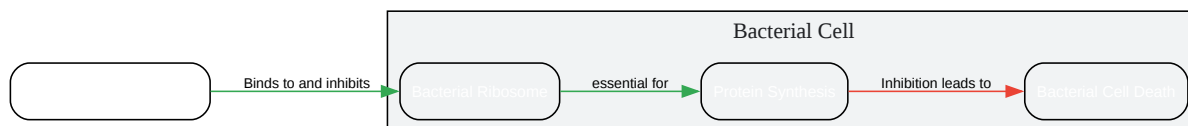
Experimental Protocols

The methodologies outlined below are based on the established procedures for the isolation and characterization of paulomycins and their derivatives.

Fermentation and Isolation

O-Demethylpaulomycin A is produced by *Streptomyces paulus* (strain 273) in a suitable fermentation medium. The following workflow outlines the general procedure for its isolation:





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References

- 1. Distribution of virginiae butanolides in antibiotic-producing actinomycetes, and identification of the inducing factor from Streptomyces antibioticus as virginiae butanolide A - PubMed [pubmed.ncbi.nlm.nih.gov]
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